

What is the chemical structure and properties of SBI-0087702?

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Compound of Interest

Compound Name: SBI-0087702

Cat. No.: B15543181

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SBI-0087702: A Comprehensive Technical Guide for Researchers

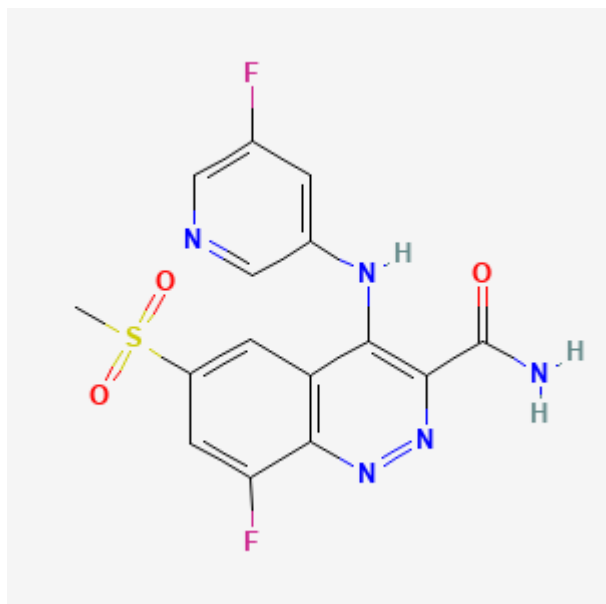
For distribution to researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the chemical properties, biological activity, and mechanism of action of **SBI-0087702**, a small molecule inhibitor of the PKC ϵ -ATF2 signaling pathway with potential therapeutic applications in melanoma.

Chemical Structure and Properties

SBI-0087702, with the systematic IUPAC name 4-Methoxy-N-[2-(4-methoxyphenyl)ethyl]-1-naphthalenemethanamine, is a key small molecule identified through high-throughput screening for its ability to induce the cytoplasmic localization of Activating Transcription Factor 2 (ATF2).^[1]

Chemical Structure:



Physicochemical Properties:

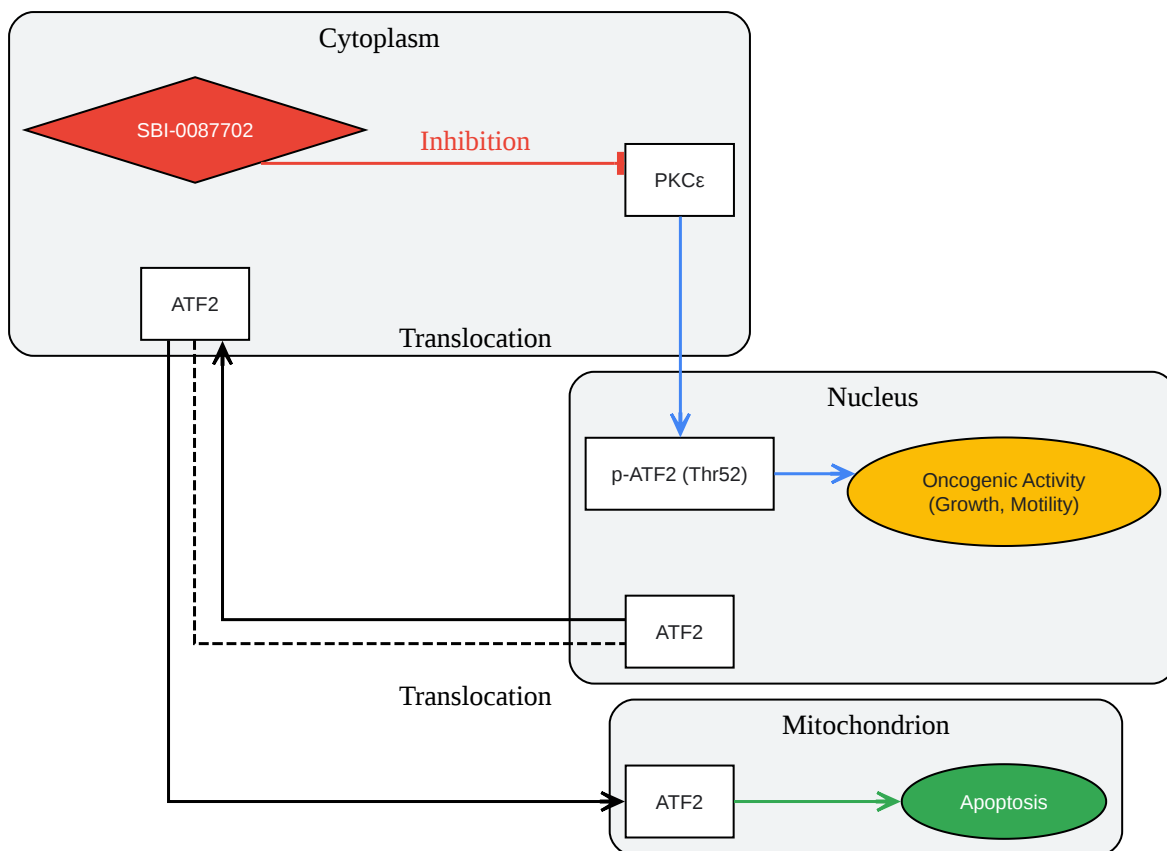
Property	Value	Reference
CAS Number	864431-36-7	[1]
Molecular Formula	C ₂₁ H ₂₃ NO ₂	[1]
Molecular Weight	321.41 g/mol	[1]
Solubility	Soluble in DMSO	[1]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1]
Storage (in Solvent)	-80°C for 6 months; -20°C for 1 month	[1]

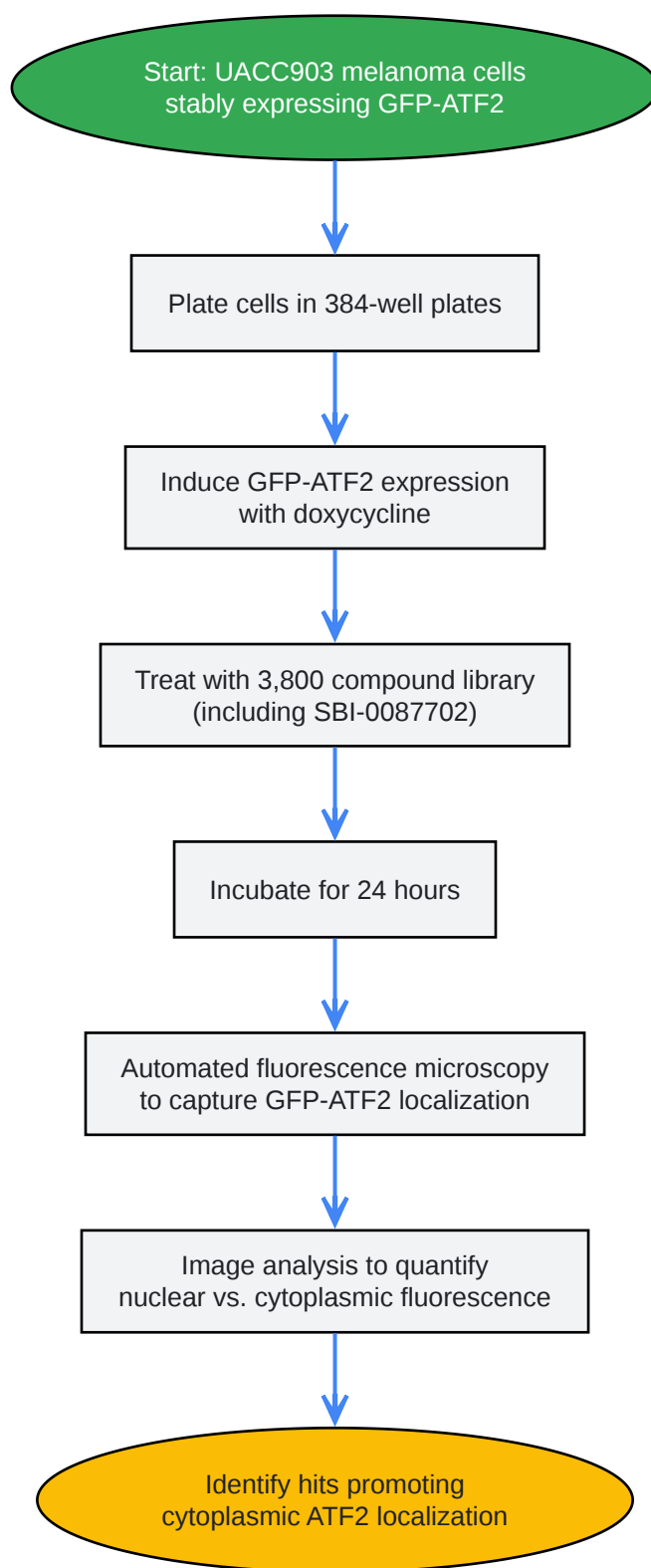
Biological Activity and Mechanism of Action

SBI-0087702 has been demonstrated to be a potent modulator of the Protein Kinase C epsilon (PKCε) signaling pathway, which plays a crucial role in the pathogenesis of malignant melanoma.[1] In advanced metastatic melanoma, elevated expression of PKCε leads to the phosphorylation of the transcription factor ATF2 at threonine 52. This phosphorylation event sequesters ATF2 in the nucleus, promoting its oncogenic activities.[1]

SBI-0087702 disrupts this oncogenic signaling by inhibiting the phosphorylation of ATF2 by PKC ϵ .^[1] This inhibition promotes the translocation of ATF2 from the nucleus to the cytoplasm and subsequently to the mitochondria.^[1] The mitochondrial localization of ATF2 results in a loss of mitochondrial membrane integrity, triggering the intrinsic apoptotic pathway and leading to melanoma cell death.^[1] Furthermore, **SBI-0087702** has been shown to inhibit the growth and motility of melanoma cells.^[1]

Signaling Pathway of **SBI-0087702** in Melanoma Cells:





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References

- 1. Inhibition of melanoma growth by small molecules that promote the mitochondrial localization of ATF2 - PubMed [pubmed.ncbi.nlm.nih.gov]
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